

ONO-9780307 solubility and stock solution preparation

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Compound of Interest

Compound Name: ONO-9780307

Cat. No.: B15568995

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Application Notes and Protocols for ONO-9780307

For Researchers, Scientists, and Drug Development Professionals

Introduction

ONO-9780307 is a potent and specific synthetic antagonist of the Lysophosphatidic Acid Receptor 1 (LPA1), a G protein-coupled receptor involved in various physiological and pathological processes.^[1] With an IC₅₀ value of 2.7 nM, **ONO-9780307** serves as a valuable tool for investigating LPA1-mediated signaling pathways and for preclinical studies targeting diseases associated with LPA1 dysregulation, such as fibrosis and cancer.^{[1][2][3]} These application notes provide detailed protocols for the preparation of **ONO-9780307** stock solutions and an overview of its mechanism of action.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ONO-9780307** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₃₅ NO ₇	[1]
Molecular Weight	521.60 g/mol	[1]
CAS Number	856691-44-6	[1]
Appearance	White to off-white solid	[4]
Purity	>98% (HPLC)	
Storage (Solid)	4°C, protect from light	[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)	[1][4]

Solubility Data

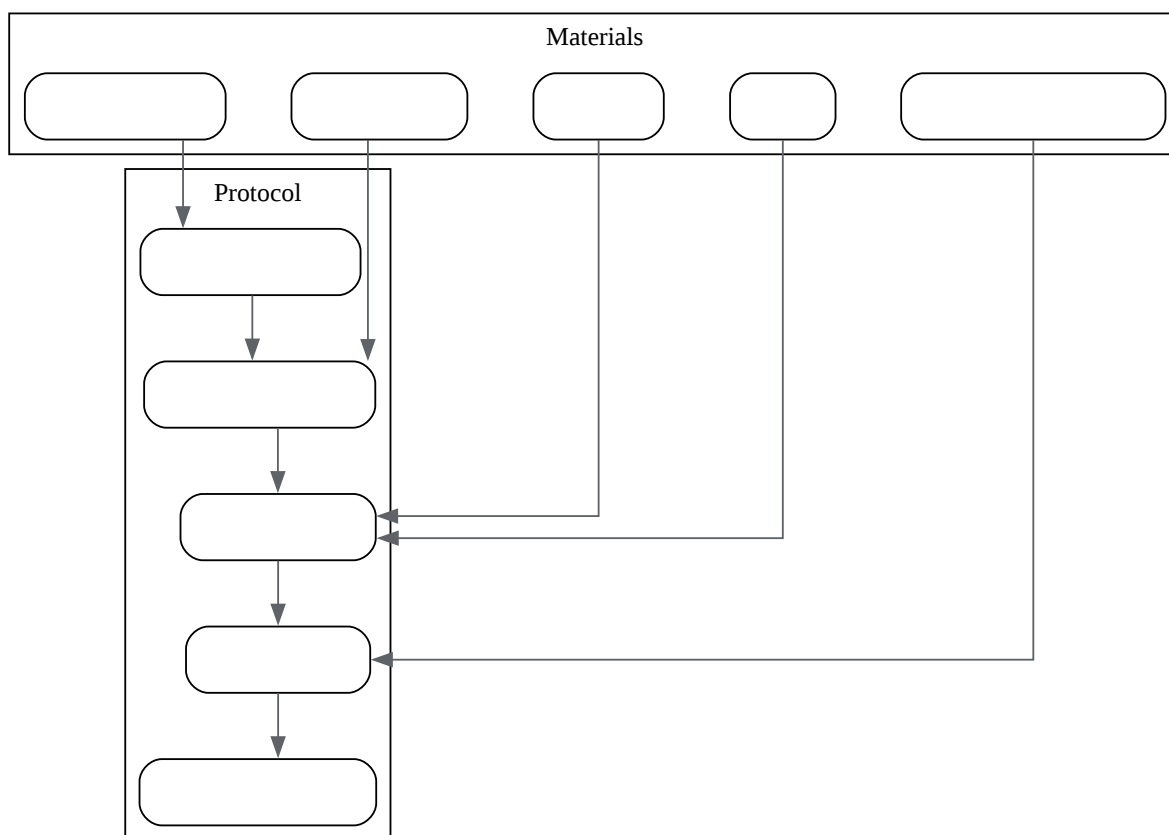
The solubility of **ONO-9780307** in common laboratory solvents is crucial for the preparation of stock solutions for in vitro and in vivo studies.

Solvent	Solubility	Molar Concentration (at max solubility)	Notes	Reference
DMSO	100 mg/mL	191.72 mM	May require ultrasonication for complete dissolution. Use newly opened, anhydrous DMSO as it is hygroscopic.	[1] [4]
10% DMSO in Corn Oil	≥ 5 mg/mL	9.59 mM	Suitable for in vivo preparations. A clear solution should be obtained.	[1]

Stock Solution Preparation Protocols

Accurate and consistent preparation of stock solutions is essential for reproducible experimental results. Below are detailed protocols for preparing **ONO-9780307** solutions for both in vitro and in vivo applications.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a concentrated DMSO stock solution of **ONO-9780307**.

Protocol 1: High-Concentration Stock Solution for In Vitro Use (e.g., 10 mM in DMSO)

Materials:

- **ONO-9780307** (solid)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-protectant microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Sonicator bath

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **ONO-9780307** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.22 mg of **ONO-9780307** (Molecular Weight = 521.60 g/mol).
- **Adding Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the compound. For a 10 mM stock from 5.22 mg, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution vigorously. If the compound does not fully dissolve, sonicate the vial in a water bath until a clear solution is obtained.[\[1\]](#)
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protectant vials.[\[4\]](#)
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[4\]](#) Ensure the vials are tightly sealed to prevent moisture absorption by the DMSO.

Working Solution Preparation for Cell-Based Assays: When preparing working solutions for cell-based assays, it is crucial to minimize the final DMSO concentration to avoid cellular toxicity, typically keeping it below 0.5%.[\[5\]](#)

- **Intermediate Dilution (Optional but Recommended):** To avoid precipitation of the compound upon direct dilution into aqueous media, perform an intermediate dilution of the high-concentration DMSO stock in your cell culture medium or buffer.

- Final Dilution: Add the small volume of the DMSO stock (or the intermediate dilution) to the final volume of cell culture medium and mix immediately and thoroughly.
- Controls: Always include a vehicle control in your experiments containing the same final concentration of DMSO as the compound-treated samples.

Protocol 2: Stock Solution for In Vivo Use (e.g., 5 mg/mL in 10% DMSO / 90% Corn Oil)

Materials:

- **ONO-9780307** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Corn oil (or other suitable vehicle)
- Sterile vials

Procedure:

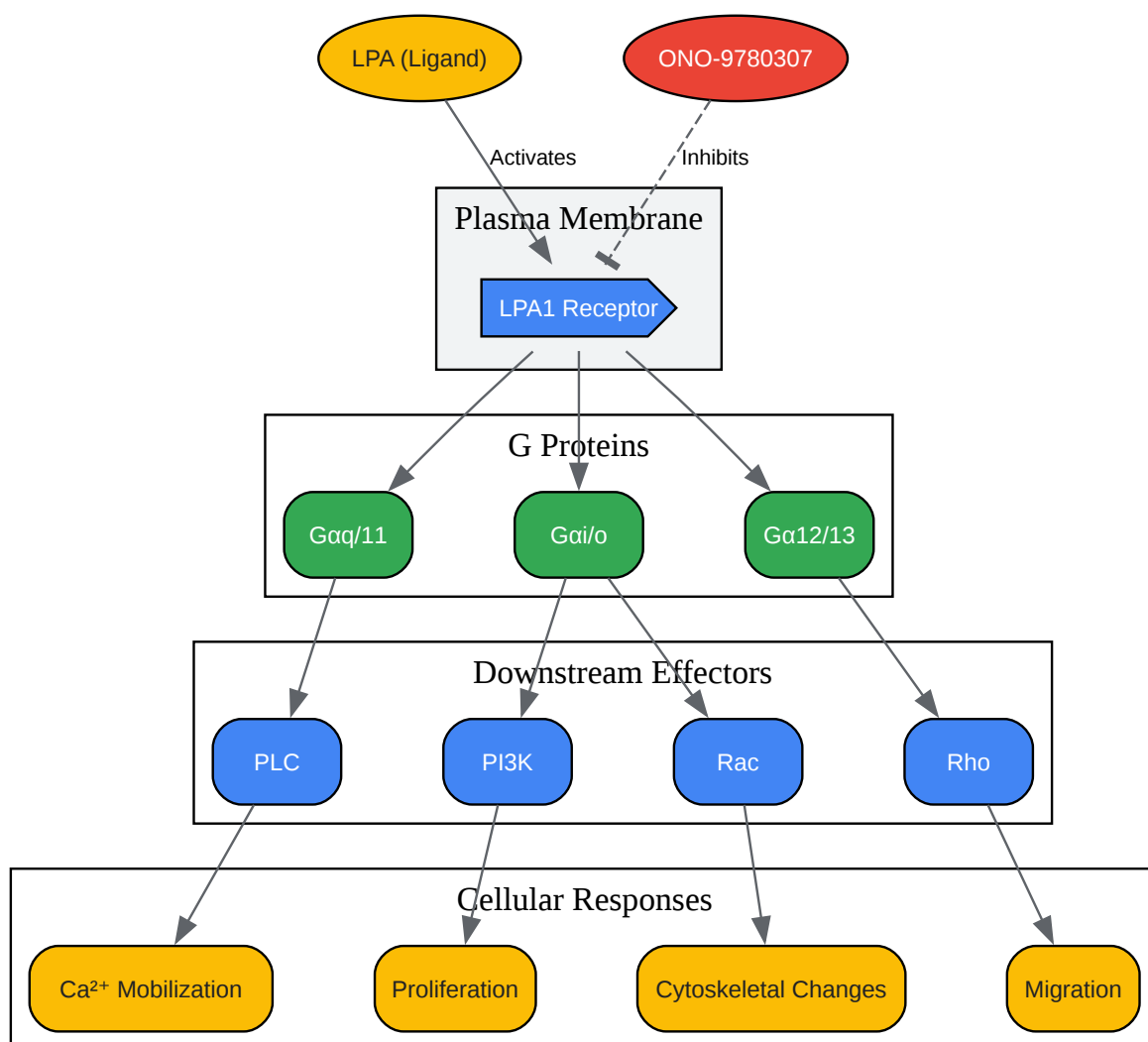
- Initial Dissolution in DMSO: Prepare a concentrated stock of **ONO-9780307** in DMSO (e.g., 50 mg/mL). To do this, dissolve 50 mg of **ONO-9780307** in 1 mL of DMSO.
- Preparation of Final Formulation: For a final concentration of 5 mg/mL, add the solvents sequentially. For example, to prepare 1 mL of the final solution, add 100 µL of the 50 mg/mL DMSO stock to 900 µL of corn oil.[\[4\]](#)
- Mixing: Mix the solution thoroughly until a clear and homogenous solution is achieved. Gentle warming or sonication may be used to aid dissolution if necessary.[\[4\]](#)
- Use: It is recommended to prepare this working solution fresh on the day of use for in vivo experiments.[\[4\]](#)

Mechanism of Action and Signaling Pathway

ONO-9780307 is a specific antagonist of the LPA1 receptor.[\[1\]](#) LPA1 is a G protein-coupled receptor that, upon activation by its endogenous ligand lysophosphatidic acid (LPA), couples to

several heterotrimeric G proteins, including G α i/o, G α q/11, and G α 12/13.[6][7][8] This initiates a cascade of downstream signaling events that regulate a wide range of cellular responses such as cell proliferation, migration, survival, and cytoskeletal changes.[6][7] **ONO-9780307** competitively binds to the orthosteric site of the LPA1 receptor, thereby blocking the binding of LPA and inhibiting the subsequent downstream signaling.[1] For instance, **ONO-9780307** has been shown to inhibit LPA-induced Ca²⁺ mobilization, a process mediated by the G α q/11 pathway.[1][4]

LPA1 Signaling Pathway and Inhibition by ONO-9780307



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